

# 4-Bromothiophene-2-carbonitrile safety data sheet (SDS) and hazard information

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## Compound of Interest

Compound Name: 4-Bromothiophene-2-carbonitrile

Cat. No.: B101668

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## Application Notes and Protocols for 4-Bromothiophene-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety information, hazard classifications, and experimental protocols for the versatile synthetic building block, **4-Bromothiophene-2-carbonitrile**. The information is intended to guide researchers in its safe handling, storage, and application in synthetic chemistry, particularly in the context of drug discovery and materials science.

## Safety Data and Hazard Information

**4-Bromothiophene-2-carbonitrile** is a hazardous substance that requires careful handling in a laboratory setting. The following tables summarize its key identifiers and GHS classification.


Table 1: Chemical Identifiers


Identifier	Value
IUPAC Name	4-bromothiophene-2-carbonitrile
Synonyms	4-Bromo-2-cyanothiophene
CAS Number	18791-99-6[1]
Molecular Formula	C <sub>5</sub> H <sub>2</sub> BrNS[1]
Molecular Weight	188.05 g/mol [1]
Physical Form	Solid[2]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[3]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[3]

Hazard Pictograms:

 alt text

 alt text

Signal Word: Danger[2][3]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the Safety Data Sheet. Key precautions include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)

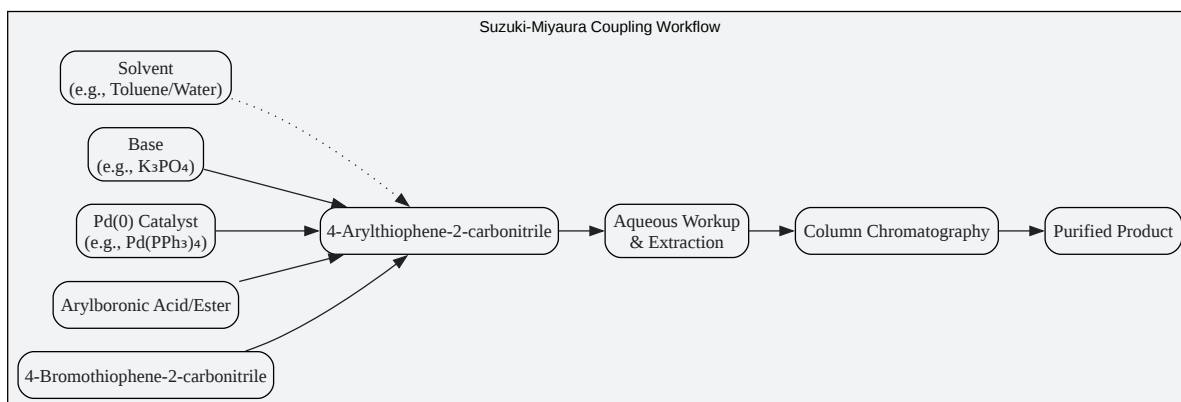
## Experimental Protocols

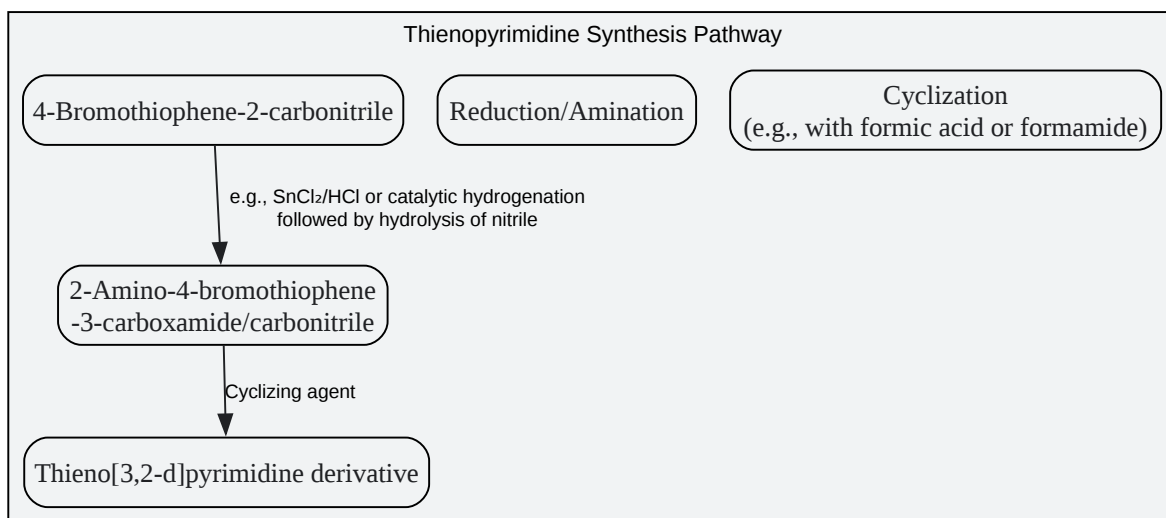
**4-Bromothiophene-2-carbonitrile** is a valuable intermediate for the synthesis of a variety of heterocyclic compounds. Its bromine and nitrile functionalities allow for diverse chemical transformations.

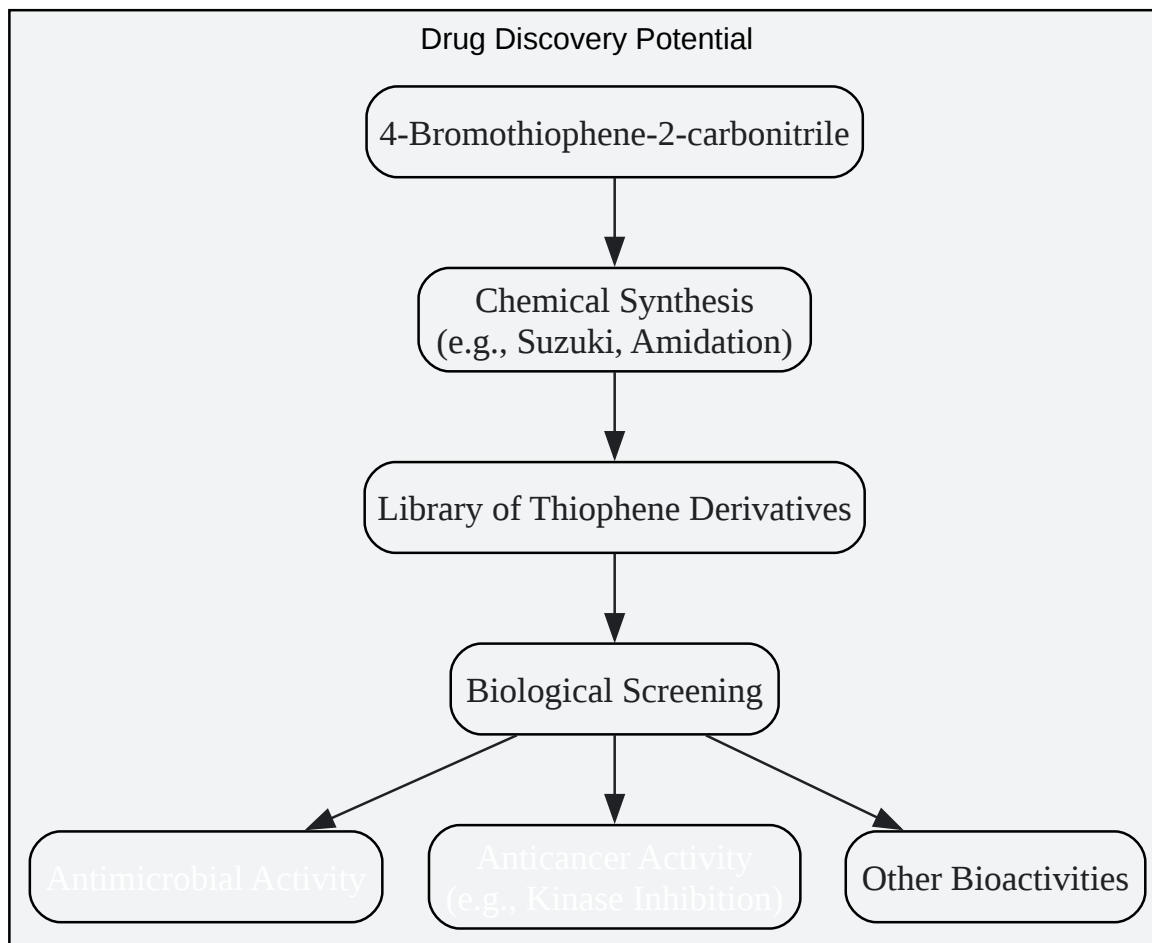
## Synthesis of 4-Bromothiophene-2-carbonitrile

A common synthetic route to **4-Bromothiophene-2-carbonitrile** involves the dehydration of the corresponding oxime.

Reaction Scheme:







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## References

- 1. 4-Bromothiophene-2-carbonitrile | C<sub>5</sub>H<sub>2</sub>BrNS | CID 14292355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Gewald Reaction [organic-chemistry.org]

- 3. Design and Synthesis of Arylthiophene-2-Carbaldehydes via Suzuki-Miyaura Reactions and Their Biological Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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